

High-performance liquid chromatography (HPLC) analysis of Phthalic anhydride purity

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Compound of Interest

Compound Name: *Phthalic anhydride*

Cat. No.: *B7721444*

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Application Note: HPLC Analysis of Phthalic Anhydride Purity

Introduction

Phthalic anhydride is a vital industrial chemical used in the production of plasticizers, polymers, and resins. Its purity is critical for the quality and performance of these end products. High-Performance Liquid Chromatography (HPLC) is a precise and reliable analytical technique for determining the purity of **phthalic anhydride** and quantifying its related impurities. This application note provides a detailed protocol for the analysis of **phthalic anhydride** purity using a reversed-phase HPLC method. In aqueous solutions, **phthalic anhydride** rapidly hydrolyzes to phthalic acid; therefore, this method quantifies **phthalic anhydride** as phthalic acid. The primary impurities of interest include maleic acid and benzoic acid.

Experimental Protocols

1. Instrumentation and Chromatographic Conditions

A standard HPLC system equipped with a UV detector is used for this analysis. The chromatographic conditions are summarized in the table below.

Parameter	Specification
HPLC System	Agilent 1260 Infinity II or equivalent
Column	C18, 4.6 x 250 mm, 5 µm particle size
Mobile Phase A	0.1% Phosphoric acid in Water
Mobile Phase B	Acetonitrile
Gradient	85% A / 15% B
Flow Rate	1.0 mL/min
Column Temperature	35°C ^[1]
Detection Wavelength	230 nm ^[1]
Injection Volume	10 µL

2. Preparation of Solutions

Mobile Phase Preparation:

- Mobile Phase A: Add 1.0 mL of concentrated phosphoric acid to 1000 mL of HPLC-grade water. Mix thoroughly and degas.
- Mobile Phase B: Use HPLC-grade acetonitrile.

Standard Solution Preparation:

- Phthalic Acid Standard Stock Solution (1000 µg/mL): Accurately weigh 100 mg of phthalic acid reference standard and transfer to a 100 mL volumetric flask. Dissolve in and dilute to volume with a 50:50 mixture of acetonitrile and water (diluent).
- Maleic Acid Standard Stock Solution (1000 µg/mL): Accurately weigh 100 mg of maleic acid reference standard and transfer to a 100 mL volumetric flask. Dissolve in and dilute to volume with the diluent.
- Benzoic Acid Standard Stock Solution (1000 µg/mL): Accurately weigh 100 mg of benzoic acid reference standard and transfer to a 100 mL volumetric flask. Dissolve in and dilute to

volume with the diluent.

- Working Standard Solution: Prepare a mixed working standard solution by appropriately diluting the stock solutions with the diluent to achieve a final concentration of 100 µg/mL for phthalic acid and 10 µg/mL for maleic acid and benzoic acid.

Sample Solution Preparation:

- Accurately weigh approximately 120 mg of **phthalic anhydride** sample into a 100 mL volumetric flask.
- Add approximately 70 mL of the diluent and sonicate for 10 minutes to ensure complete hydrolysis of **phthalic anhydride** to phthalic acid.
- Allow the solution to cool to room temperature and then dilute to volume with the diluent.
- Filter the solution through a 0.45 µm syringe filter before injection.

System Suitability

Before sample analysis, the chromatographic system must meet the system suitability requirements. A series of injections of the working standard solution are performed to evaluate the system's performance.

Parameter	Acceptance Criteria
Tailing Factor (for Phthalic Acid peak)	≤ 2.0
Theoretical Plates (for Phthalic Acid peak)	≥ 2000
Repeatability (RSD% of peak area for 6 injections)	$\leq 2.0\%$
Resolution (between critical peak pairs)	≥ 1.5

Data Presentation

Method Validation Summary

The described HPLC method was validated for linearity, accuracy, precision, limit of detection (LOD), and limit of quantification (LOQ). The results are summarized in the tables below.

Table 1: Linearity

Analyte	Linearity Range (µg/mL)	Correlation Coefficient (r ²)
Phthalic Acid	10 - 150	≥ 0.999
Maleic Acid	1 - 20	≥ 0.999
Benzoic Acid	1 - 20	≥ 0.999

Table 2: Accuracy (Recovery)

Analyte	Spiked Concentration (µg/mL)	Mean Recovery (%)
Phthalic Acid	80, 100, 120	98.0 - 102.0
Maleic Acid	5, 10, 15	97.0 - 103.0
Benzoic Acid	5, 10, 15	97.0 - 103.0

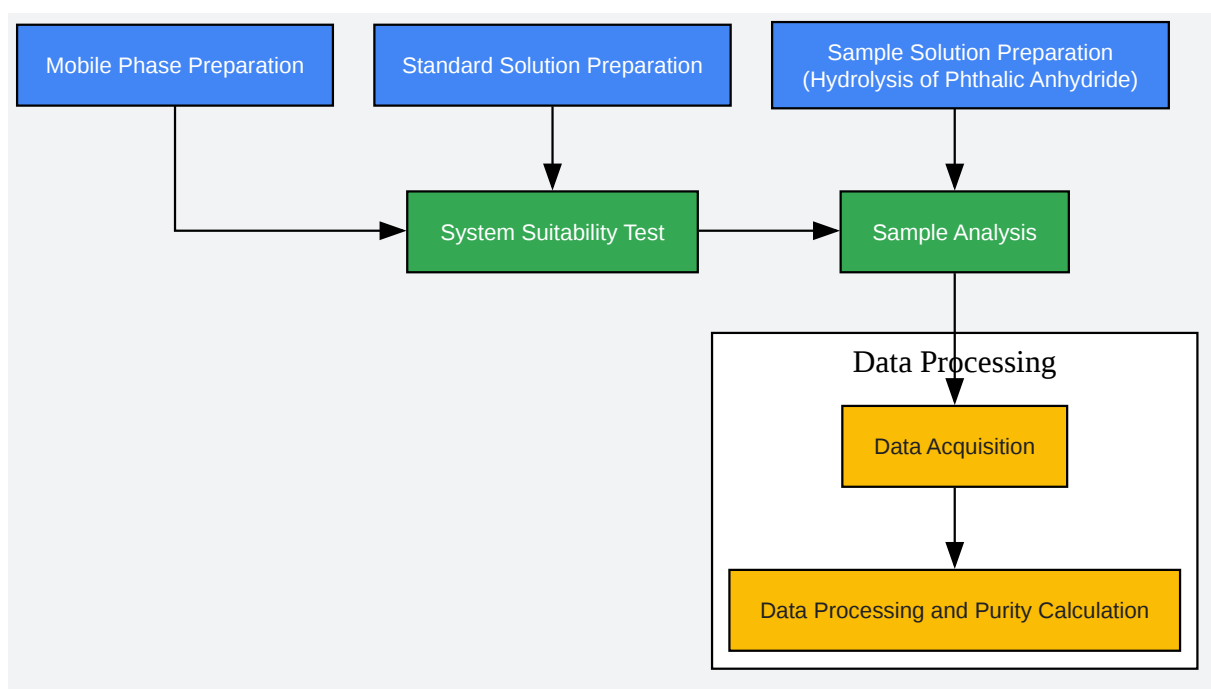
Table 3: Precision

Analyte	Repeatability (RSD%) (n=6)	Intermediate Precision (RSD%) (n=6)
Phthalic Acid	≤ 1.0	≤ 2.0
Maleic Acid	≤ 1.5	≤ 2.5
Benzoic Acid	≤ 1.5	≤ 2.5

Table 4: LOD and LOQ

Analyte	LOD (µg/mL)	LOQ (µg/mL)
Phthalic Acid	0.1	0.3
Maleic Acid	0.2	0.6
Benzoic Acid	0.2	0.6

Experimental Workflow Diagram



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Caption: Experimental workflow for HPLC analysis of **phthalic anhydride** purity.

Conclusion

The reversed-phase HPLC method described in this application note is suitable for the routine quality control of **phthalic anhydride**. The method is simple, accurate, and precise for the quantification of **phthalic anhydride** (as phthalic acid) and its common impurities, maleic acid

and benzoic acid. The validation data demonstrates that the method meets the typical requirements for pharmaceutical and chemical analysis.

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References

- 1. LT194 Analysis of phthalic acid -Effect of mobile phase pH on retention time- | Technical Information | GL Sciences [glsciences.com]
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